

# Spectroscopic Profile of (Triphenylphosphine)gold(I) Chloride: An In-depth Technical Guide

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## Compound of Interest

Compound Name: *Triphenylphosphinechlorogold*

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This technical guide provides a comprehensive overview of the spectroscopic data for (Triphenylphosphine)gold(I) Chloride, commonly abbreviated as  $(\text{Ph}_3\text{P})\text{AuCl}$ . The information is intended for researchers, scientists, and professionals in the field of drug development and coordination chemistry, offering a centralized resource for its characterization.

## Core Spectroscopic Data

The following tables summarize the key nuclear magnetic resonance (NMR) and infrared (IR) spectroscopic data for  $(\text{Ph}_3\text{P})\text{AuCl}$ , facilitating easy reference and comparison.

## Nuclear Magnetic Resonance (NMR) Data

NMR spectroscopy is a powerful tool for elucidating the structure of  $(\text{Ph}_3\text{P})\text{AuCl}$  in solution. The data presented below were obtained in deuterated chloroform ( $\text{CDCl}_3$ ).

Nucleus	Chemical Shift ( $\delta$ ) / ppm	Multiplicity / Description	Solvent
$^{31}\text{P}$	33.77[1]	Singlet	$\text{CDCl}_3$
$^1\text{H}$	7.46 – 7.55[1]	Multiplet (15H, Phenyl groups)	$\text{CDCl}_3$

## Infrared (IR) Spectroscopy Data

Infrared spectroscopy provides valuable information about the vibrational modes of the molecule, particularly the characteristic stretching frequency of the gold-chlorine bond.

Functional Group	Vibrational Frequency ( $\nu$ ) / $\text{cm}^{-1}$	Description
Au-Cl	~330 - 332	Stretching frequency

## Experimental Protocols

The methodologies outlined below are based on cited experimental procedures for the acquisition of spectroscopic data for  $(\text{Ph}_3\text{P})\text{AuCl}$  and related compounds.

### Synthesis of (Triphenylphosphine)gold(I) Chloride

A common synthesis involves the reaction of a gold(III) precursor with triphenylphosphine. In a typical procedure,  $\text{HAuCl}_4 \cdot 3\text{H}_2\text{O}$  is dissolved in ethanol. Triphenylphosphine is then added dropwise to this solution while stirring, leading to the immediate formation of  $(\text{Ph}_3\text{P})\text{AuCl}$  as a white precipitate. The resulting solid is filtered, washed with ethanol, and dried under vacuum[2].

### Nuclear Magnetic Resonance (NMR) Spectroscopy

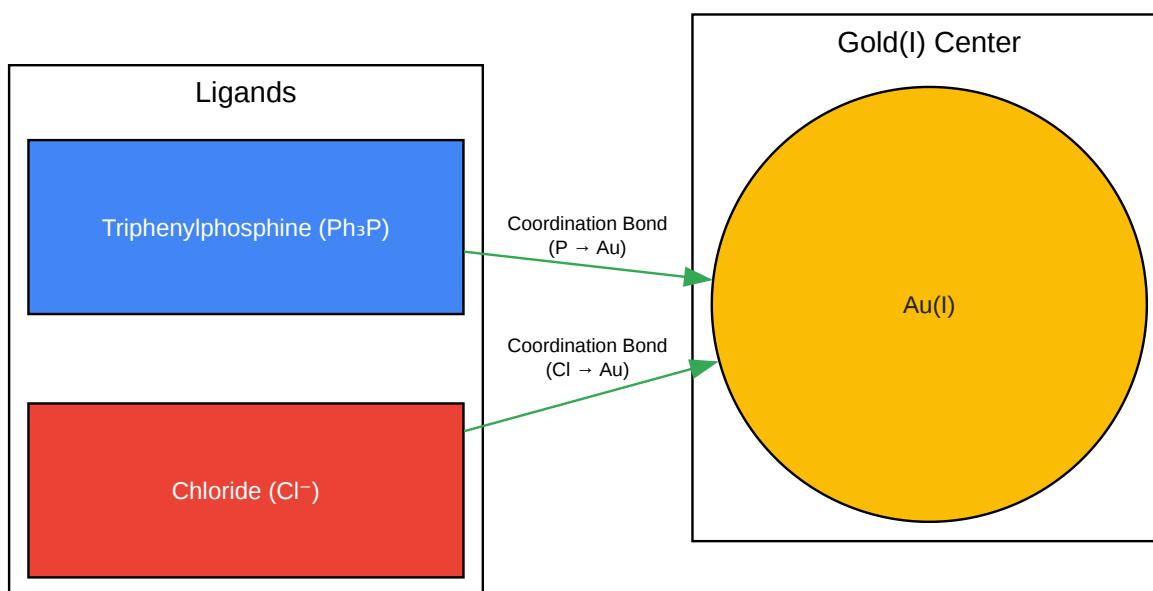
NMR spectra are typically recorded on a 400 MHz spectrometer[1][3]. For analysis, a sample of  $(\text{Ph}_3\text{P})\text{AuCl}$  is dissolved in deuterated chloroform ( $\text{CDCl}_3$ ). The spectra are referenced to the residual solvent peaks[4].

## Infrared (IR) Spectroscopy

For IR analysis, the solid  $(\text{Ph}_3\text{P})\text{AuCl}$  sample is prepared as a pellet with cesium iodide (CsI) [5]. The spectrum is then recorded using an IR spectrometer.

## Logical Relationships in $(\text{Ph}_3\text{P})\text{AuCl}$

The following diagram illustrates the fundamental components and their connectivity within the (Triphenylphosphine)gold(I) Chloride molecule.



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Molecular components of  $(\text{Ph}_3\text{P})\text{AuCl}$ .

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## References

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